

Comparative Dissipation Kinetics of Triflumizole in Crops

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Compound Focus: Triflumizole

CAS No.: 68694-11-1

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The table below consolidates key dissipation data for **triflumizole** and its metabolite from various crop studies.

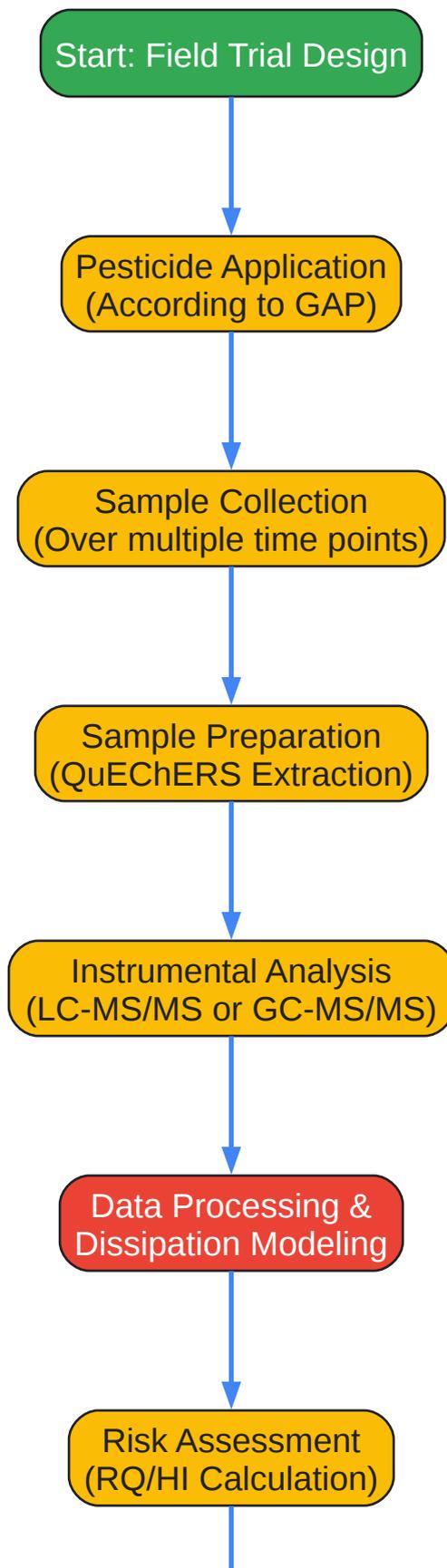
| Crop & Environment | Half-life ($t_{1/2}$) in Days | Final Residue at Harvest (mg/kg) | Application Dosage (g a.i./ha) | Pre-Harvest Interval (PHI) in Days |
|-----------------------------|---------------------------------|----------------------------------|--------------------------------|------------------------------------|
| Strawberry (Greenhouse) [1] | 1.6 - 2.2 days (Triflumizole) | ≤ 0.39 (Total residues) | Information not specified | 5 - 10 |
| Cucumber (Open Field) [2] | 2.3 - 40.8 days | 0.07 (Triflumizole) | 253 - 379.5 | Information not specified |
| Soil (Greenhouse) [1] | 4.3 - 6.1 days (Triflumizole) | ≤ 0.42 (Total residues) | Information not specified | - |

Experimental Protocols and Methodologies

The following detailed methodologies are common across the cited studies for determining residue levels and dissipation kinetics [3] [1] [2]:

- **Sample Preparation:** The **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is the standard approach for extracting pesticide residues from crop and soil samples.
- **Instrumental Analysis:** Residues are quantified using advanced chromatographic techniques:
 - **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** [3] [2]
 - **Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)** [1]
- **Dissipation Kinetics:** The decline in pesticide concentration over time is modeled using **pseudo-first-order kinetics**. The half-life ($t_{1/2}$) is calculated from the rate constant of this dissipation curve.
- **Risk Assessment:** Dietary risk is evaluated by calculating the **Risk Quotient (RQ)** or **Hazard Index (HI)**, which compares estimated human exposure to established safety thresholds like the Acceptable Daily Intake (ADI). Studies consistently report RQ and HI values below 1, indicating acceptable risk levels [1] [2] [4].

The experimental workflow from field trial to risk assessment can be visualized as follows:





Report: Half-life & Risk

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Key Comparisons and Regulatory Status

- **Fast Dissipation in Fruit: Triflumizole** dissipates rapidly in strawberry fruit, with a short half-life of under a week [1]. This is comparable to trends observed with other fungicides like **tetraconazole in apples**, which dissipated faster when applied closer to harvest [3].
- **Longer Persistence in Soil and Cucumbers:** The degradation process is slower in soil and on cucumbers, indicating the significant influence of the crop and environmental matrix on pesticide behavior [1] [2].
- **Low Dietary Risk:** All cited studies conclude that the dietary risk from **triflumizole** residues in the studied crops is low, with risk quotients significantly below levels of concern [1] [2].
- **Regulatory Status:** It is important to note that **triflumizole** is **not approved for use in the European Union** [5].

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